Ro26-4550 experimental controls and best practices

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Compound of Interest

Compound Name:	*Ro26-4550*
Cat. No.:	*B15610142*

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Technical Support Center: Ro26-4550

This technical support center provides researchers, scientists, and drug development professionals with essential information for designing and troubleshooting experiments involving **Ro26-4550**.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Ro26-4550**?

A1: **Ro26-4550** is a small molecule that acts as a competitive antagonist of the protein-protein interaction between Interleukin-2 (IL-2) and the alpha subunit of its receptor, IL-2Rα (also known as CD25).[1] It binds to a "hot spot" on the IL-2 protein, preventing it from engaging with the CD25 receptor subunit, thereby inhibiting downstream signaling.[2]

Q2: What is the principal biological effect of **Ro26-4550** in cell culture?

A2: The primary reported effect of **Ro26-4550** is the induction of ex vivo expansion of both murine and human hematopoietic stem and progenitor cells (HSPCs).[1] Studies have shown that HSPCs treated with **Ro26-4550** maintain their self-renewal capability and exhibit low rates

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of apoptosis.[1] It also promotes the proliferation of bone marrow mesenchymal stem cells (MSCs) and fibroblasts.[1]

Q3: How does inhibiting the IL-2/IL-2Rα interaction lead to HSPC expansion?

A3: While IL-2 is crucial for the proliferation and differentiation of mature T cells, its role in hematopoiesis is complex. By competitively inhibiting the IL-2/IL-2Rα interaction, **Ro26-4550** appears to modulate the hematopoietic microenvironment, inducing HSPCs to enter the cell cycle while maintaining their self-renewal properties.[1] Interestingly, treatment with **Ro26-4550** has also been shown to enhance the expression of IL-2Rα (CD25) on HSPCs.[1]

Q4: What is the recommended solvent and storage condition for **Ro26-4550**?

A4: While specific solubility data is not widely published, similar small molecules are typically dissolved in dimethyl sulfoxide (DMSO) to create a stock solution. For storage, it is recommended to follow the instructions on the Certificate of Analysis provided by the supplier, which generally involves storing the compound at low temperatures (e.g., -20°C or -80°C) to ensure stability.

Compound Data Summary

The following table summarizes the available quantitative data for **Ro26-4550**.

Parameter	Value	Description	Reference
IC50	3 µM	Concentration causing 50% inhibition of IL-2 / IL-2Rα binding.	[3]

Signaling Pathway and Experimental Workflow Visualizations

The following diagrams illustrate the key signaling pathway affected by **Ro26-4550** and a general workflow for its primary application.

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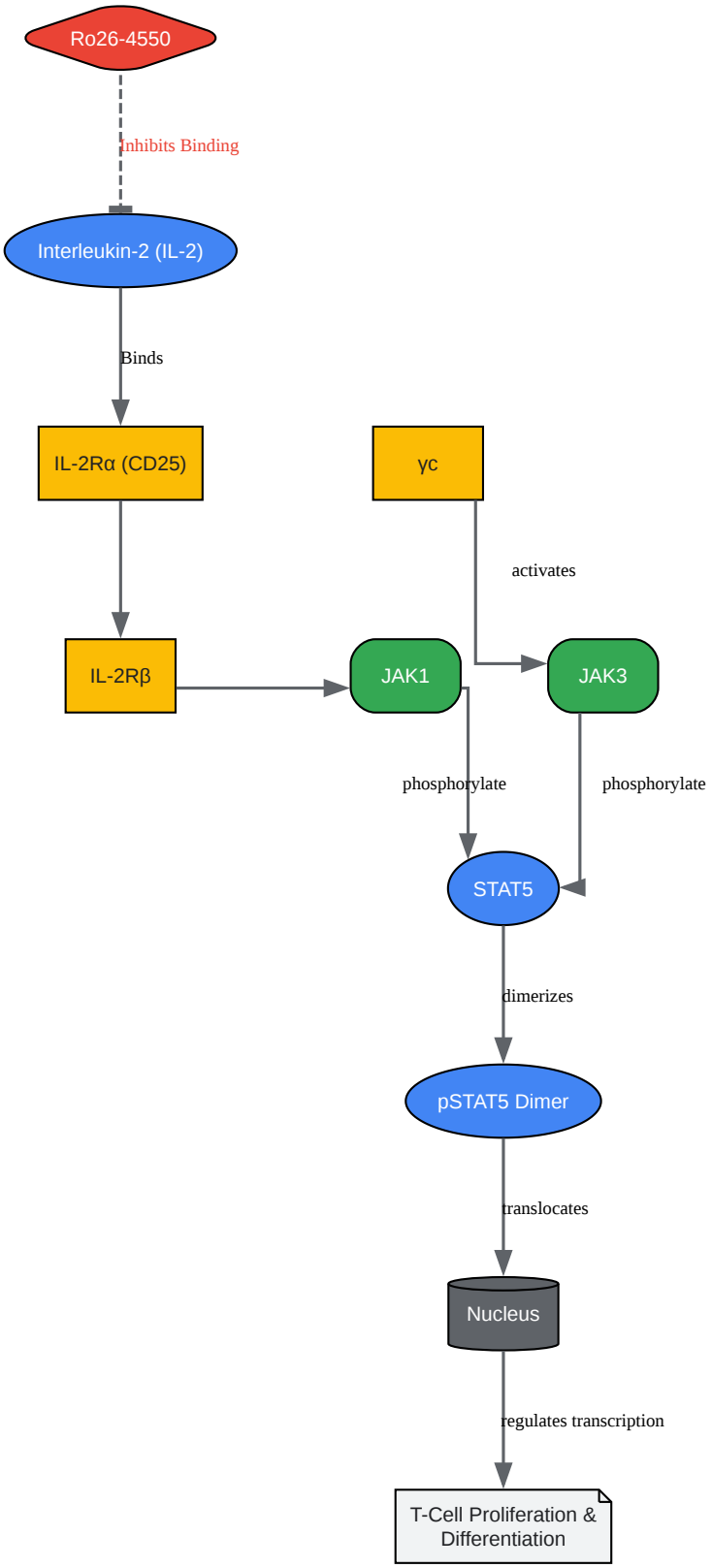

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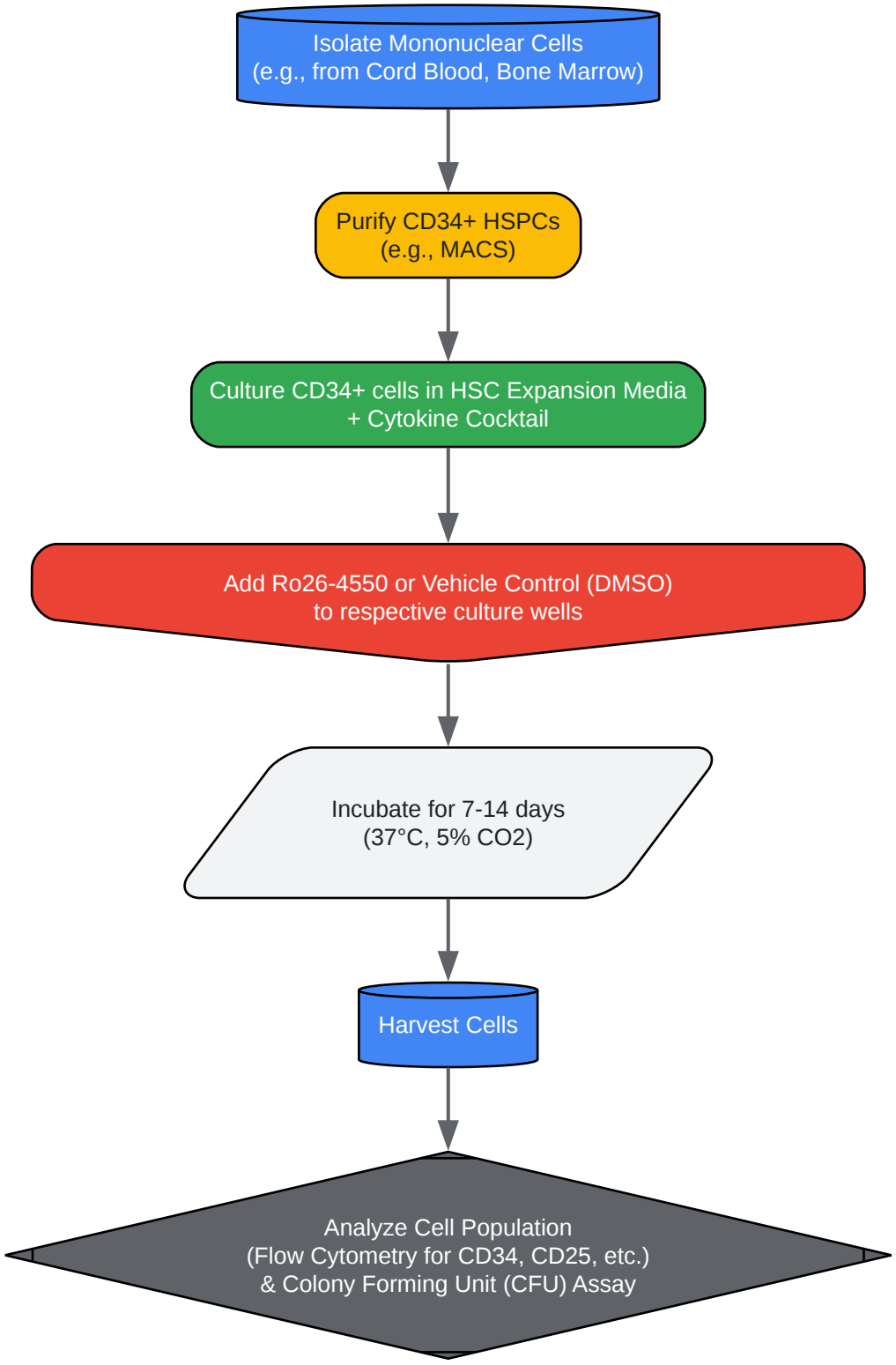

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